Technical Guide: NMR Characterization of Boc-D-Styrylalanine-DCHA Salt

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Compound of Interest	
Compound Name:	*Boc-D-Styrylalanine-DCHA*
CAS No.:	*261165-04-2; 261380-19-2*
Cat. No.:	*B2431020*

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Executive Summary

In the synthesis of stapled peptides and hydrophobic ligand mimetics, Boc-D-Styrylalanine serves as a critical non-canonical amino acid (NCAA). However, the free acid form of this intermediate is frequently an amorphous oil or sticky foam, leading to handling difficulties, hygroscopicity, and uncertain stoichiometry during solid-phase peptide synthesis (SPPS).

This guide details the characterization of the Dicyclohexylamine (DCHA) salt form.[1][2][3] The DCHA counter-ion transforms the elusive free acid into a stable, crystalline solid. This transition not only facilitates precise weighing but also acts as a purification step, rejecting non-crystalline impurities. We provide a rigorous NMR validation protocol to confirm identity, diastereomeric purity, and the critical 1:1 salt stoichiometry required for accurate dosing.

Part 1: Comparative Advantage (Salt vs. Free Acid)

The choice between the free acid and the DCHA salt is not merely about physical state; it dictates the reliability of the downstream synthesis.

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Table 1: Physicochemical Profile Comparison

Feature	**Boc-D-Styrylalanine (Free Acid)**	Boc-D-Styrylalanine (DCHA Salt)	Impact on Research
Physical State	Viscous Oil / Amorphous Foam	Crystalline Solid	DCHA salt allows for precise gravimetric measurement; Free acid requires difficult volumetric transfers.
Hygroscopicity	High (Absorbs moisture)	Low / Non-Hygroscopic	Salt form remains stable on the bench; Free acid degrades via hydrolysis if wet.
Shelf Stability	Poor (< 3 months at -20°C)	Excellent (> 12 months at 4°C)	Crystalline lattice protects the carbamate (Boc) and vinyl groups from oxidation.
Purity Method	Column Chromatography (Time-consuming)	Recrystallization	Salt formation selectively precipitates the target enantiomer, often upgrading optical purity (ee%).
SPPS Usage	Direct	Requires Desalting	Note: DCHA must be removed (wash with $KHSO_4$) or neutralized in situ before coupling to avoid capping the resin.

The "Self-Purifying" Effect

The formation of the DCHA salt is a "self-validating" purification. Impurities such as unreacted starting materials or truncated byproducts rarely crystallize with DCHA. Therefore, the mere

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isolation of a sharp-melting solid is the first indicator of high purity.

Part 2: Structural Elucidation & NMR Logic

Characterizing this salt requires tracking three distinct structural domains: the Protecting Group (Boc), the Side Chain (Styryl), and the Counter-ion (DCHA).

The Diagnostic "Fingerprint" (Styryl Group)

The styryl moiety contains a vinyl group (

) which is magnetically anisotropic.

- Observation: Look for two distinct doublets (or multiplets depending on solvent stacking) in the 6.0 – 6.8 ppm range.
- Coupling Constant (

  ): A large coupling constant (

  Hz) indicates the trans-isomer, which is the standard configuration for commercially relevant Styrylalanine.

Stoichiometry Validation (The 1:1 Ratio)

You must prove that the salt is a 1:1 complex to calculate the molecular weight correctly for synthesis.

- Target: Compare the integration of the Boc-group (9H) or Styryl aromatic protons (5H) against the DCHA Methine protons (2H).
- DCHA Signal: The N-CH protons of the dicyclohexyl ring typically appear as a broad multiplet around 2.9 – 3.1 ppm.
- Calculation: If the integration of the Styryl aromatic region (5H) is set to 5.00, the DCHA N-CH multiplet (2 protons) should integrate to

  .

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Diastereomeric Purity

The

-proton (chiral center) is sensitive to racemization.

- Shift: Typically found at 4.1 – 4.5 ppm.
- Validation: Presence of a "shadow" doublet near the main

  -proton signal suggests the presence of the L-isomer (racemization).

Part 3: Experimental Protocols

Protocol A: NMR Sample Preparation

- Solvent:DMSO-d6 is preferred over $CDCl_3$.
  - Reason: DCHA salts often have poor solubility in cold chloroform and may aggregate, causing line broadening. DMSO breaks the ionic hydrogen bond network, yielding sharper peaks.
- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) or residual DMSO peak (2.50 ppm).

Protocol B: Data Acquisition

- 1H NMR (Standard): 16 scans, 2-second relaxation delay (d1).
  - Critical Step: Ensure the spectral width covers -1 to 14 ppm to catch any broad ammonium (

) protons, often seen around 8-9 ppm in DMSO.
- 13C NMR: Essential to confirm the presence of the Carbamate carbonyl (~155 ppm) and the Acid carbonyl (~173 ppm).
- COSY (Optional): Run if the vinyl region overlaps with aromatic signals. This correlates the

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-proton to the

-protons and the vinyl system.

Part 4: Visualization of Workflows

Diagram 1: Characterization Workflow

This flowchart illustrates the logical path from crude synthesis to validated salt.

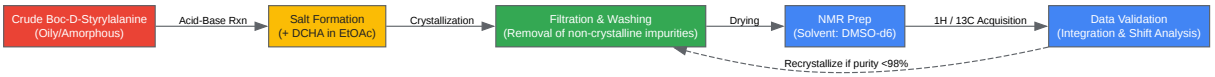

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Figure 1: The conversion of crude oil to crystalline salt serves as both a stabilization and purification step.

Diagram 2: NMR Assignment Logic

This diagram maps the specific molecular regions to their diagnostic chemical shifts.

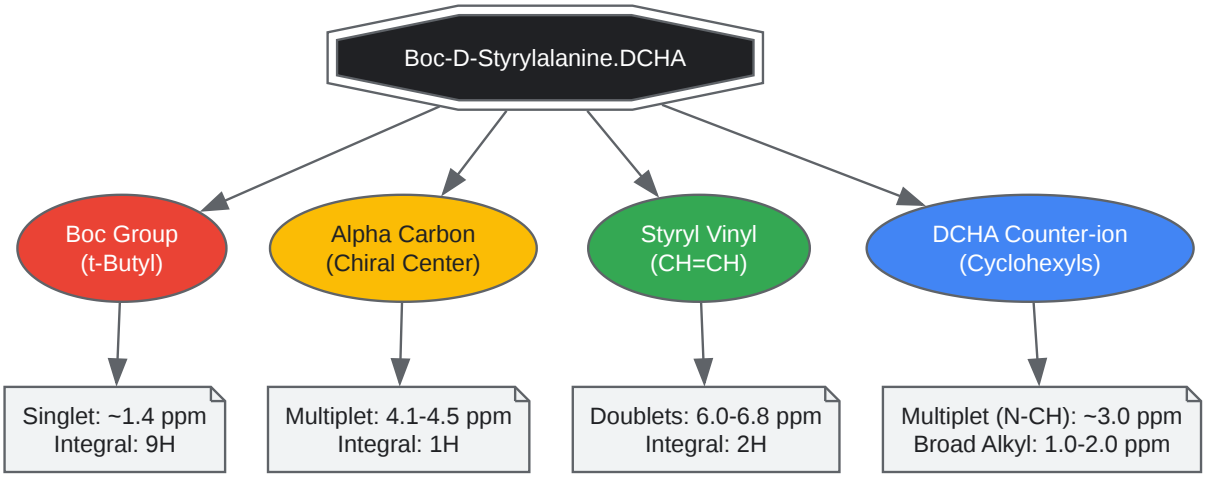

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Figure 2: Diagnostic NMR signals required to confirm the structure and stoichiometry of the salt complex.

References

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